

Rhod-590 AM Ester: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Rhod-590 AM Ester

Cat. No.: B12350337

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This guide provides a comprehensive overview of the safety and handling guidelines for **Rhod-590 AM Ester**, a fluorescent dye commonly used in research to measure intracellular calcium. The information is intended for researchers, scientists, and professionals in drug development.

Safety and Hazard Information

A specific Safety Data Sheet (SDS) for **Rhod-590 AM Ester** is not readily available. However, data from closely related rhodamine compounds, such as Rhodamine 590 Perchlorate and Rhodamine 590 Chloride, provide valuable insights into the potential hazards.

Hazard Identification

Based on data for related compounds, **Rhod-590 AM Ester** should be handled as a substance that may cause skin, eye, and respiratory irritation.^[1] It may also be harmful if swallowed.^[2]

Precautionary Measures

When handling **Rhod-590 AM Ester**, it is crucial to adhere to the following precautionary statements derived from related compounds:

- Prevention:
 - Avoid breathing dust.^[1]
 - Wash skin thoroughly after handling.^{[1][2]}

- Use only outdoors or in a well-ventilated area.
- Wear protective gloves, eye protection, and face protection.
- Do not eat, drink, or smoke when using this product.
- Response:
 - If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
 - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
 - If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- Storage and Disposal:
 - Store in a well-ventilated place. Keep container tightly closed.
 - Store locked up.
 - Dispose of contents/container to an approved waste disposal plant.

Quantitative Safety Data (for Related Compounds)

No quantitative toxicological data (e.g., LD50, LC50) is available for **Rhod-590 AM Ester**. The following table summarizes the key safety information for related rhodamine compounds.

Hazard Statement	Rhodamine 590 Perchlorate	Rhodamine 590 Chloride
Acute Toxicity (Oral)	Not specified	Harmful if swallowed (H302)
Skin Corrosion/Irritation	Causes skin irritation (H315)	Not specified
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	Not specified
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (H335)	Not specified

Note: This data is for related compounds and should be used for guidance only in the absence of specific data for **Rhod-590 AM Ester**.

Handling and Storage

Proper handling and storage are critical to maintain the stability and efficacy of **Rhod-590 AM Ester**.

- Storage: Store desiccated at -20°C and protected from light, especially when in solution. The product is stable for at least 12 months from the date of receipt when stored as recommended.
- Stock Solutions:
 - Prepare stock solutions in high-quality, anhydrous Dimethyl Sulfoxide (DMSO).
 - Both DMSO and the AM ester should be warmed to room temperature before mixing.
 - Allow sufficient time for the AM ester to dissolve, as it can be kinetically slow.
 - Store DMSO stock solutions tightly sealed at -20°C for at least 6 months. They are stable to freeze/thaw cycles if protected from moisture.
 - To avoid condensation, which can hydrolyze the AM ester, warm the stock solution to room temperature before opening the vial.

Experimental Protocols

The following provides a general protocol for loading cells with **Rhod-590 AM Ester**. Optimization for specific cell types and experimental conditions may be necessary.

Materials

- **Rhod-590 AM Ester**
- Anhydrous DMSO
- Pluronic® F-127 (20% solution in DMSO, optional)
- Loading buffer (e.g., Hanks and Hepes buffer)
- Probenecid (optional)

Preparation of Working Solution

- Prepare a 1-5 mM stock solution of **Rhod-590 AM Ester** in anhydrous DMSO.
- On the day of the experiment, thaw the stock solution to room temperature.
- To aid in the dispersion of the AM ester in an aqueous loading buffer, the mild detergent Pluronic® F-127 is often used. You can mix the **Rhod-590 AM Ester** stock solution with an equal volume of 20% Pluronic® F-127 in DMSO before diluting it into the loading buffer.
- Dilute the **Rhod-590 AM Ester** (with or without Pluronic® F-127) into the desired loading buffer to a final working concentration, typically between 1-5 μM .

Cell Loading Procedure

- Culture cells overnight in a suitable growth medium.
- Replace the growth medium with the prepared Rhod-590 AM working solution.
- Incubate the cells for 30 to 60 minutes at 37°C, protected from light. For measuring cytoplasmic calcium, incubation at room temperature is recommended to reduce dye compartmentalization in organelles.

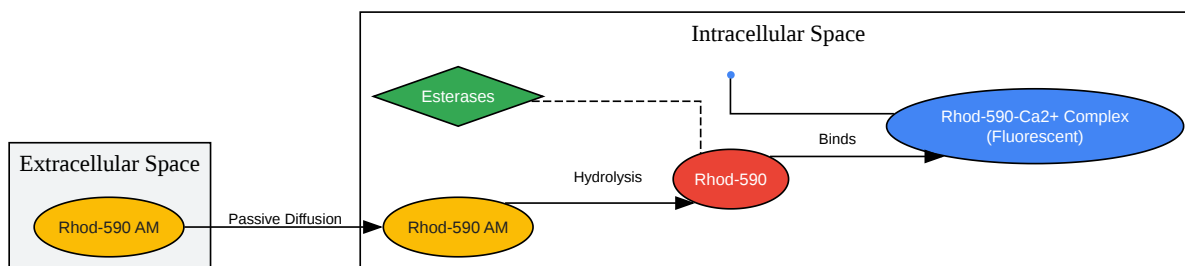
- Wash the cells twice with a suitable buffer (e.g., Krebs-Ringer-HEPES-glucose with 0.5% BSA) to remove excess dye.
- The cells are now loaded and ready for fluorescence measurement.

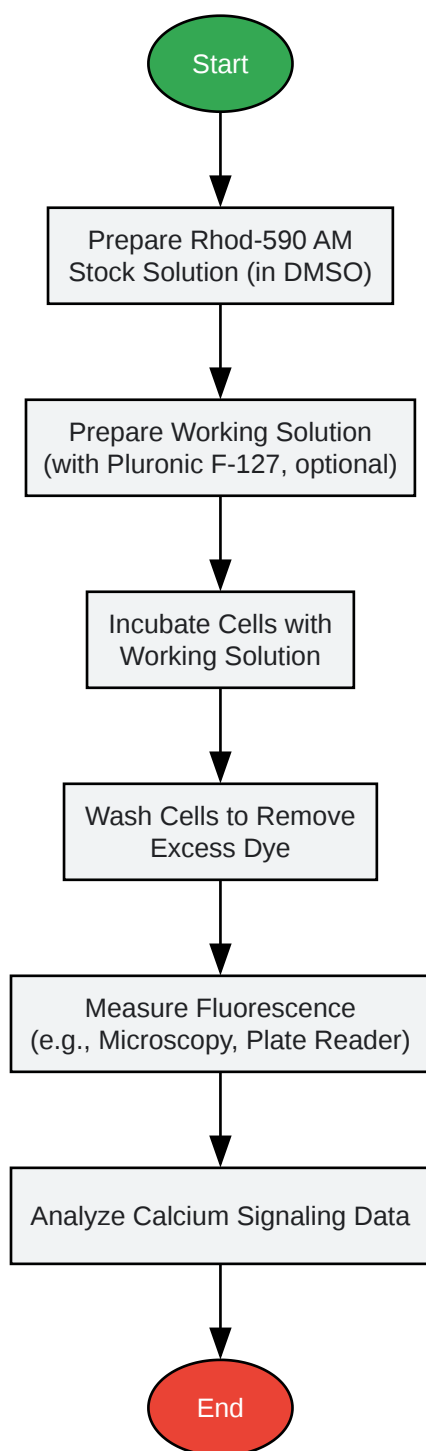
Note: To reduce the leakage of the de-esterified indicator from the cells, the organic anion transporter inhibitor Probenecid (at a final concentration of 0.5-1 mM) can be added to the dye working solution.

Visualizations

Signaling Pathway and Cellular Mechanism

The following diagram illustrates the mechanism of action of **Rhod-590 AM Ester** for intracellular calcium measurement.





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References

- 1. uni-muenster.de [uni-muenster.de]
- 2. uni-muenster.de [uni-muenster.de]
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